

How to dissolve and store SFB-AMD3465 for research use?

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Compound of Interest

Compound Name: SFB-AMD3465

Cat. No.: B15612307

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Application Notes and Protocols for SFB-AMD3465

For Research Use Only

Introduction

SFB-AMD3465 is a potent and selective antagonist of the C-X-C chemokine receptor type 4 (CXCR4).^{[1][2]} CXCR4, upon binding its ligand stromal cell-derived factor-1 (SDF-1 α or CXCL12), plays a crucial role in various physiological and pathological processes, including hematopoiesis, lymphocyte trafficking, and cancer metastasis.^{[2][3]} As a CXCR4 inhibitor, **SFB-AMD3465** blocks the interaction between CXCR4 and CXCL12, thereby modulating downstream signaling pathways.^{[1][2][4]} These application notes provide detailed protocols for the proper dissolution and storage of **SFB-AMD3465** for use in research settings.

Product Information

Characteristic	Value
Synonyms	AMD3465, N-[(4-[1,4,8,11-tetraazacyclotetradec-1-ylmethyl]phenyl)methyl]-2-pyridinemethanamine hexahydrobromide
Molecular Formula	C24H38N6.6HBr
Molecular Weight	896.07 g/mol
CAS Number	185991-07-5

Solubility Data

Proper dissolution is critical for the accurate and effective use of **SFB-AMD3465** in experimental assays. The solubility of **SFB-AMD3465** in commonly used laboratory solvents is summarized in the table below. It is crucial to use fresh, high-purity solvents to ensure optimal solubility.

Solvent	Solubility	Molar Concentration	Notes
Water	≥ 100 mg/mL	~111.6 mM	Saturation may not be known.
DMSO	2 mg/mL	2.23 mM	Use of fresh DMSO is recommended as moisture can reduce solubility. [5]
Ethanol	Insoluble	-	Not a recommended solvent.

Storage and Stability

The stability of **SFB-AMD3465** is dependent on the storage conditions. Following the recommended storage guidelines will ensure the integrity and activity of the compound.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store protected from light.
Stock Solution (in DMSO or Water)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [5]
Stock Solution (in DMSO or Water)	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. [5] [6] Protect from light. [6]

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **SFB-AMD3465** in DMSO.

Materials:

- **SFB-AMD3465** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate: Allow the vial of **SFB-AMD3465** powder to warm to room temperature before opening to prevent condensation of moisture.

- **Weigh:** Accurately weigh the desired amount of **SFB-AMD3465** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.96 mg of **SFB-AMD3465**.
- **Dissolve:** Add the appropriate volume of fresh DMSO to the powder. For a 10 mM solution, if you weighed 8.96 mg, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. This will minimize the number of freeze-thaw cycles.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[5][6]}

Preparation of Aqueous Stock Solutions

For experiments where DMSO may interfere, an aqueous stock solution can be prepared.

Materials:

- **SFB-AMD3465** powder
- Nuclease-free, sterile water
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

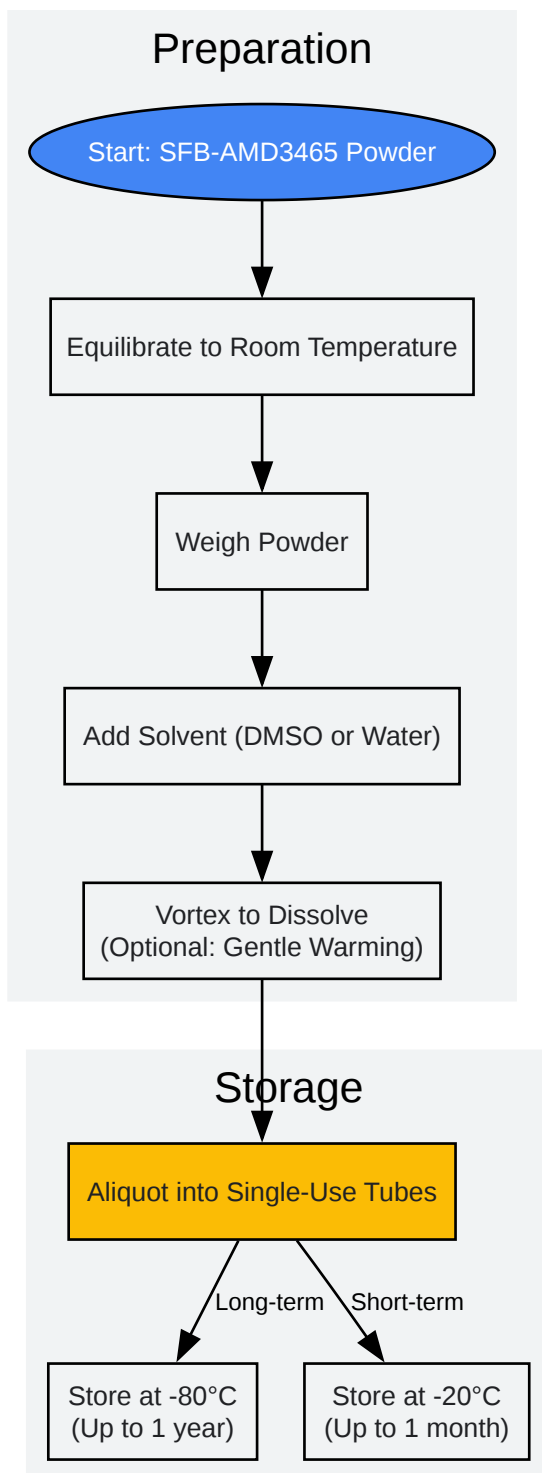
- **Equilibrate:** Allow the **SFB-AMD3465** powder vial to reach room temperature.
- **Weigh:** Weigh the required amount of **SFB-AMD3465**.
- **Dissolve:** Add the calculated volume of sterile water to the powder.

- Mix: Vortex thoroughly to dissolve the compound completely.
- Sterilize: Filter-sterilize the aqueous stock solution using a 0.22 μm syringe filter into a sterile tube.^[6]
- Aliquot and Store: Aliquot the sterile solution and store at -80°C or -20°C as described for the DMSO stock solution.

Visualized Workflows and Pathways

Experimental Workflow: Dissolution and Storage

Workflow for SFB-AMD3465 Preparation

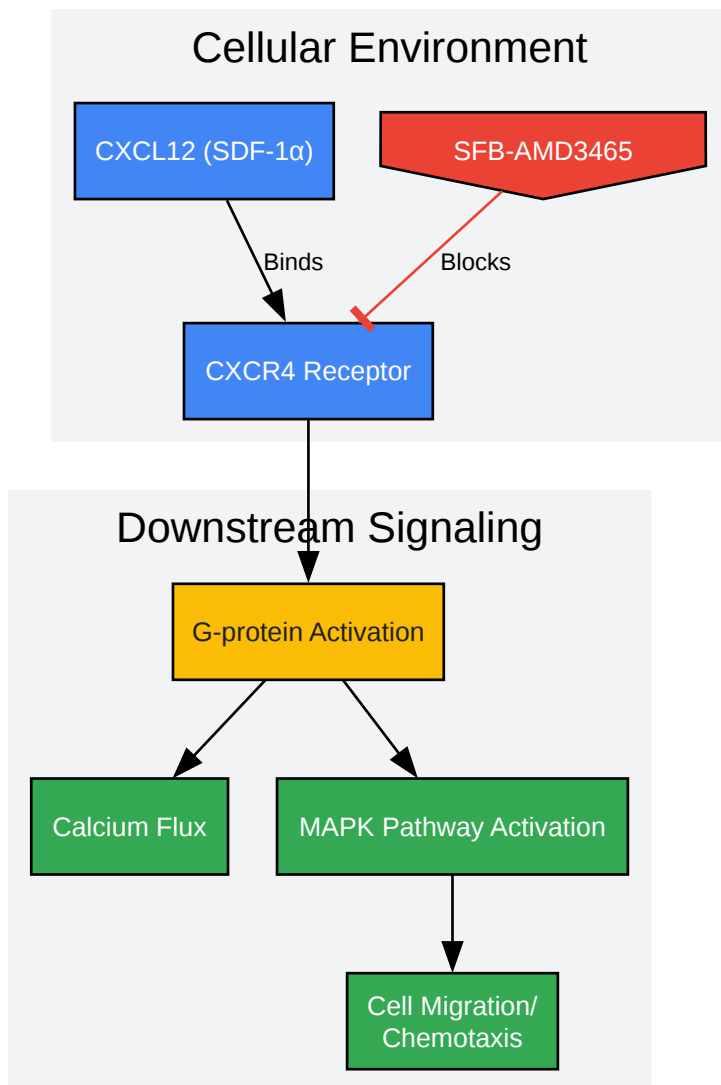


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Caption: A flowchart outlining the key steps for dissolving and storing **SFB-AMD3465**.

Signaling Pathway: CXCR4 Antagonism

CXCR4 Signaling Inhibition by SFB-AMD3465



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